

How to correct for emissivity variations in experimental samples.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AMG8380

Cat. No.: B605416

[Get Quote](#)

Technical Support Center: Emissivity Correction

Welcome to the technical support center for correcting emissivity variations in experimental samples. This guide provides troubleshooting advice and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals achieve accurate temperature measurements in their experiments.

Frequently Asked Questions (FAQs)

Q1: What is emissivity and why is it crucial for my experiments?

A: Emissivity is a measure of a material's ability to emit thermal radiation compared to a perfect black body at the same temperature. It is a dimensionless value ranging from 0 (a perfect reflector) to 1 (a perfect emitter).^{[1][2]} Accurate temperature measurement using non-contact methods like infrared thermography is critically dependent on the correct emissivity value of the sample surface.^[3] An incorrect emissivity setting is a major source of error in radiometric measurements, potentially leading to inaccurate experimental results.^[4]

Factors that influence a material's emissivity include:

- **Material Type:** Different materials have inherently different emissivities. For instance, polished metals have low emissivity, while organic materials and oxidized surfaces have high emissivity.

- **Surface Condition:** A rough or oxidized surface will have a higher emissivity than a smooth, polished surface of the same material.
- **Temperature:** The emissivity of some materials can change with temperature.
- **Wavelength:** Emissivity can vary depending on the wavelength of the infrared radiation being measured.

Q2: What are the common signs of emissivity-related errors in my thermal imaging data?

A: Several indicators may suggest that emissivity variations are affecting your temperature measurements:

- Unexpectedly large temperature variations across a seemingly uniform sample.
- Objects appearing colder or hotter than they should be based on contact measurements or other data. For example, a highly reflective (low emissivity) surface might appear cooler because it is reflecting the temperature of a colder background.
- Temperature readings that change as you alter your viewing angle or as objects move in the background, which indicates that you are measuring reflected radiation.
- Difficulty in obtaining repeatable measurements under consistent experimental conditions.

Q3: How can I determine the emissivity of my specific sample?

A: There are several methods to determine the emissivity of your sample, ranging from simple to more complex techniques:

- **Using a Contact Probe:** Measure the sample's temperature with a calibrated contact probe (like a thermocouple or RTD). Then, adjust the emissivity setting on your thermal imaging camera until the non-contact measurement matches the contact measurement.
- **Applying a High-Emissivity Coating:** Coat a small portion of your sample with a material of known high emissivity (e.g., specific paints or electrical tape with an emissivity of ~0.95).

Measure the temperature of the coated area and then adjust the emissivity setting for the uncoated area until the temperatures match.

- **Reference Materials:** If you know the material of your sample, you can often find its approximate emissivity value in published tables. However, be aware that these are reference values and the actual emissivity can vary with surface finish and other factors.
- **Instrument-Based Measurement:** For highly accurate measurements, laboratory instruments like FT-IR spectrometers or benchtop reflectometers can be used to determine the spectral emissivity of a material.

Troubleshooting Guide

Issue 1: My sample has multiple materials with different emissivities.

If your sample is a composite of different materials, such as a printed circuit board, a single emissivity setting will not be accurate for the entire surface.

Solution: Multi-Point Emissivity Correction

- Identify the different materials on your sample's surface.
- Determine the emissivity for each material individually using one of the methods described in Q3 of the FAQ.
- Use thermal imaging software that allows you to define different regions of interest (ROIs) and assign a specific emissivity value to each ROI. This will allow for accurate temperature measurement across the entire heterogeneous surface.
- Consider advanced techniques like using a visible light image to segment the different materials and automatically apply the correct emissivity to each segment.

Issue 2: My sample is highly reflective (low emissivity).

Highly reflective surfaces, such as polished metals, have low emissivity and are poor emitters of thermal radiation. This makes them difficult to measure accurately as a large portion of the detected radiation is reflected from the surroundings.

Solution: Surface Modification or Advanced Measurement Techniques

- **Increase Surface Emissivity:** The most straightforward solution is to apply a high-emissivity coating, such as a small piece of electrical tape or a specialized paint, to the area of interest. Set the imager's emissivity to that of the coating (typically around 0.95).
- **Use a Ratio Pyrometer:** For applications where coatings are not feasible, a two-color or ratio pyrometer can be used. These devices measure infrared energy at two different wavelengths and use the ratio to calculate the temperature, which can compensate for emissivity variations.
- **Account for Reflected Temperature:** In your thermal imager's settings, you can often input the "reflected apparent temperature." To measure this, you can use a crumpled piece of aluminum foil (which acts as a near-perfect reflector) placed near your target. Measure the apparent temperature of the foil with the emissivity set to 1.0 and enter this value as the reflected temperature.

Issue 3: I am unable to apply a coating to my sample.

In some experiments, applying a coating to the sample is not possible due to potential contamination or interference with the experimental process.

Solution: Irradiance-Based Correction Methods

This approach involves processing the direct output signal (irradiance) from the infrared camera, rather than the temperature map.

Experimental Protocol: Irradiance-Based Emissivity Correction

- **Calibrate the Camera:** Obtain the calibration parameters (constants R, B, and F) for your specific infrared camera, which relate the output signal to temperature. These are often provided by the manufacturer or can be determined using a blackbody calibration source.
- **Measure at Two Reference Temperatures:** Place the sample in a temperature-controlled environment (an "equalization box"). Capture a thermal image at a known, uniform temperature (T_{ref1}).

- **Capture a Second Reference Image:** Change the temperature of the environment to a second known, uniform temperature (Tref2) and capture another thermal image.
- **Calculate Emissivity and True Temperature:** Using the two reference images and the camera's calibration constants, the emissivity map and the true temperature of the sample can be calculated. This method avoids the need for surface coatings.

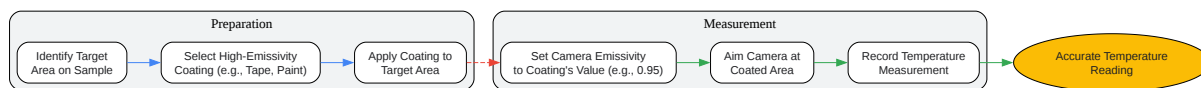
Quantitative Data Summary

The following table provides typical emissivity values for common materials encountered in research and development. Note that these are approximate values and can vary based on surface condition.

Material	Surface Condition	Typical Emissivity (ϵ)
Aluminum	Polished	0.05
Oxidized	0.2 - 0.4	
Copper	Polished	0.04
Oxidized	0.7 - 0.8	
Steel	Polished	0.07
Oxidized	0.8	
Glass	Smooth	0.92 - 0.94
Water	---	0.98
Human Skin	---	0.98
Paint (most, non-metallic)	Matt Finish	~0.90 - 0.95
Electrical Tape (black)	---	~0.95

Visual Workflows

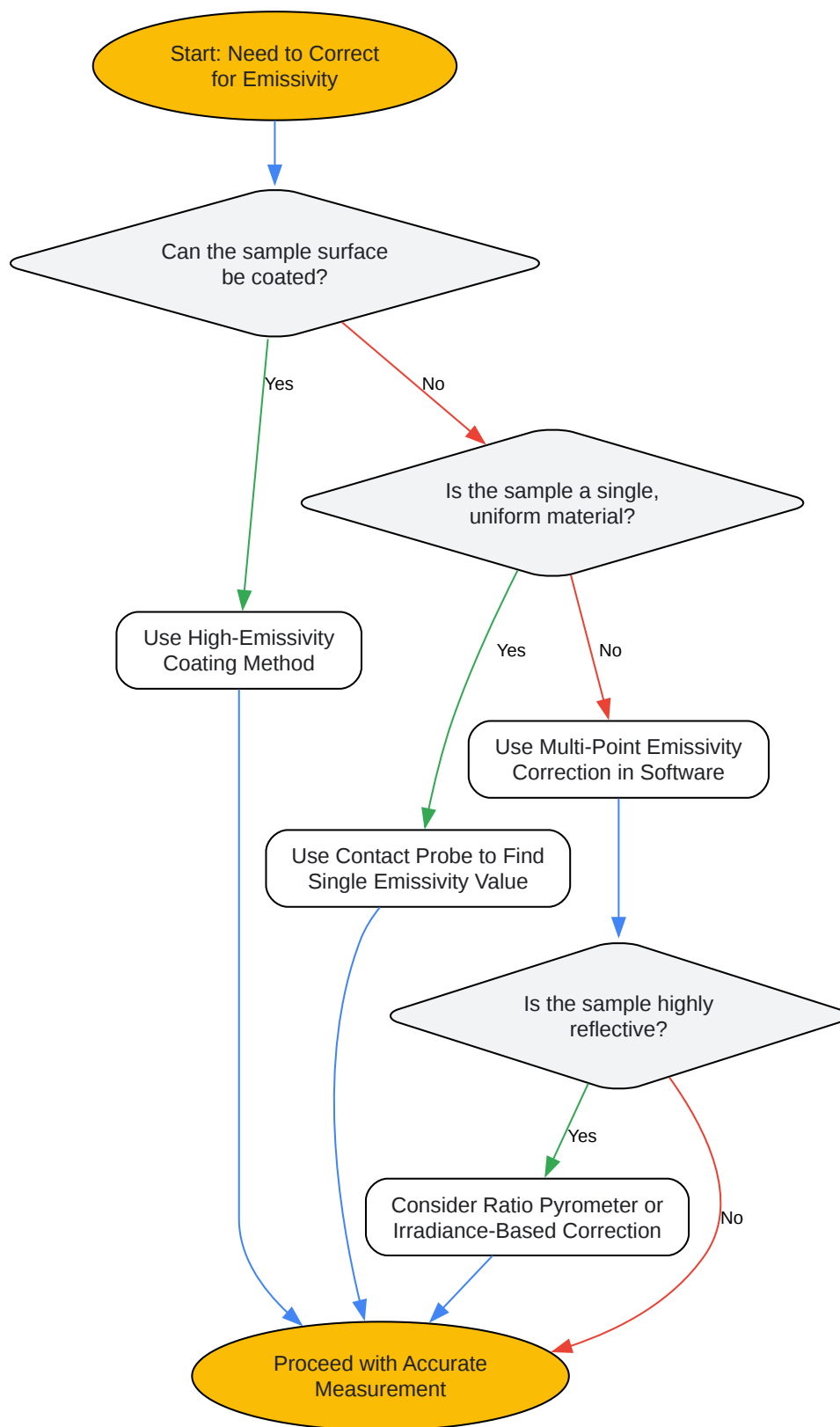
Emissivity Correction Workflow (Coating Method)



[Click to download full resolution via product page](#)

Caption: Workflow for emissivity correction using a high-emissivity coating.

Logic for Choosing a Correction Method



[Click to download full resolution via product page](#)

Caption: Decision tree for selecting an appropriate emissivity correction method.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Emissivity | Thermal Radiation Ratio | EAG Laboratories [eag.com]
- 2. How Does Emissivity Affect Thermal Imaging? | Flir [flir.com]
- 3. Emissivity Related Correction Approaches for Temperature Monitoring Using Infrared Thermography | Journal of Non Destructive Testing and Evaluation (JNDE) [jnde.isnt.in]
- 4. elcal.ch [elcal.ch]
- To cite this document: BenchChem. [How to correct for emissivity variations in experimental samples.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605416#how-to-correct-for-emissivity-variations-in-experimental-samples]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com